

A Comparative Guide to High-Temperature Tensile Properties of Niobium Aluminide Alloys

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Compound of Interest

Compound Name: *Niobium aluminide*

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For Researchers, Scientists, and Materials Development Professionals

This guide provides an objective comparison of the high-temperature tensile performance of various **niobium aluminide** and related titanium-**niobium aluminide** alloys. The data presented is compiled from recent studies to facilitate the selection and development of materials for high-temperature structural applications.

High-Temperature Tensile Performance of Niobium Aluminide and Related Alloys

The following tables summarize the quantitative data on the ultimate tensile strength (UTS), yield strength (YS), and elongation (El.) of selected **niobium aluminide** and high-niobium titanium aluminide alloys at various elevated temperatures. These alloys are promising candidates for applications in the aerospace, power generation, and automotive industries where high strength-to-weight ratios and resistance to extreme temperatures are critical.

Table 1: High-Temperature Tensile Properties of High-Niobium Titanium Aluminide Alloys

Alloy Composition (at.%)	Test Temperature (°C)	Ultimate Tensile Strength (MPa)	Yield Strength (MPa)	Elongation (%)	Reference
High-Nb TiAl Alloy	700	635	-	-	[1]
High-Nb TiAl Alloy	750	643	-	-	[1]
High-Nb TiAl Alloy	800	560	-	-	[1]
High-Nb TiAl Alloy	850	440	-	-	[1]
Ti-45Al-10Nb	900	-	~500	-	[2]

Table 2: Tensile Properties of Other Niobium-Based and Related Alloys at Elevated Temperatures

Alloy Composition	Test Temperature (°C)	Ultimate Tensile Strength (MPa)	Yield Strength (MPa)	Elongation (%)	Reference
Ti-22Al-25Nb (at.%)	650	~700	-	>3.0	[3]
Mo-modified Ti2AlNb	650	~700	-	>3.0	[3]
Ti-6.5Al-2Sn-4Zr-xMo-2Nb-1W-0.2Si	650	Varies with Mo content	Varies with Mo content	Varies with Mo content	
Ti ₃ Al based alloy	800	-	-	-	
C103 (Nb-10Hf-1Ti)	>1300	Lower than FS85, Cb752, WC3009	Lower than FS85, Cb752, WC3009	-	[4]
FS85 (Nb-28Ta-10W-1Zr)	>1300	Highest among tested	Highest among tested	-	[4]
Cb752 (Nb-10W-2.5Zr)	>1300	Similar to FS85	Similar to FS85	-	[4]
WC3009 (Nb-30Hf-9W-1Zr)	>1300	Higher than C103	Higher than C103	-	[4]

Experimental Protocols

The high-temperature tensile tests cited in this guide are generally conducted following standardized procedures, such as ASTM E21, "Standard Test Methods for Elevated Temperature Tension Tests of Metallic Materials." A detailed methodology for a typical high-temperature tensile test is provided below.

Detailed Methodology for High-Temperature Tensile Testing (Based on ASTM E21)

1. Specimen Preparation:

- **Machining:** Tensile specimens are machined from the alloy material into a standardized "dog-bone" shape. The dimensions of the gauge length, grip sections, and fillet radii must adhere to the specifications outlined in standards like ASTM E8/E8M.
- **Surface Finish:** The surface of the gauge section is meticulously polished to remove any machining marks or surface defects that could act as stress concentrators and lead to premature failure.
- **Cleaning:** Prior to testing, the specimens are thoroughly cleaned to remove any contaminants such as oils, grease, or dirt that might interfere with the test or react with the specimen at high temperatures.

2. Testing Apparatus:

- **Universal Testing Machine (UTM):** A calibrated UTM equipped with a load cell of appropriate capacity is used to apply a controlled tensile load to the specimen.
- **High-Temperature Furnace:** The specimen is enclosed within a high-temperature furnace capable of achieving and maintaining the desired test temperature with a high degree of accuracy (typically within $\pm 3^{\circ}\text{C}$ for temperatures up to 980°C).
- **Extensometer:** A high-temperature extensometer is attached to the gauge section of the specimen to accurately measure the strain (elongation) during the test.
- **Thermocouples:** Thermocouples are placed in close proximity to the gauge section of the specimen to monitor and control the temperature precisely.
- **Atmosphere Control:** To prevent oxidation of the **niobium aluminide** alloys at elevated temperatures, the tests are typically conducted in a vacuum or an inert gas atmosphere (e.g., argon).

3. Test Procedure:

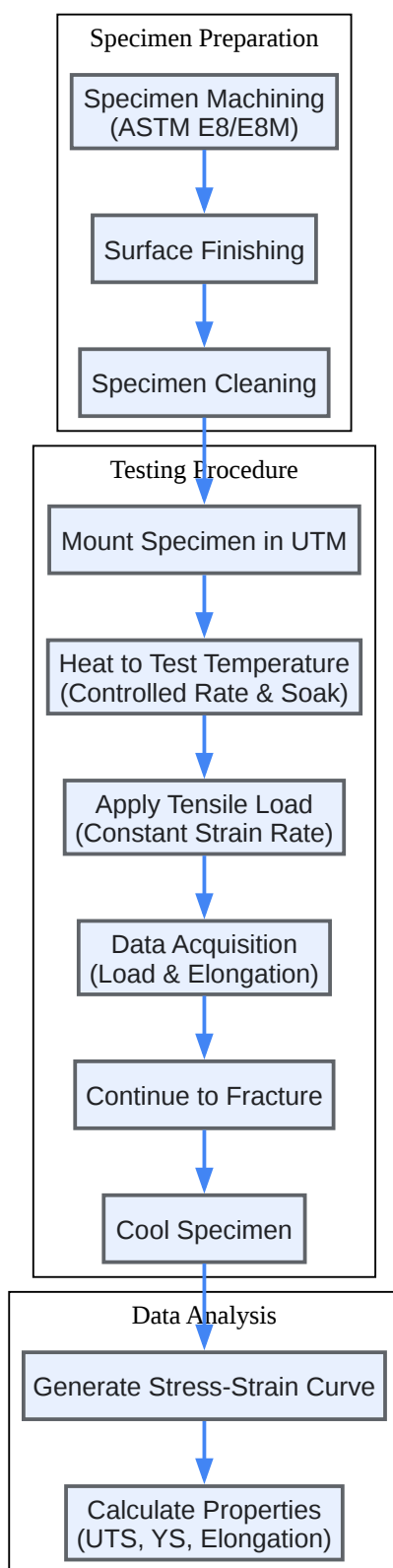
- **Mounting:** The specimen is securely mounted in the grips of the UTM, ensuring proper alignment to minimize bending stresses.
- **Heating:** The furnace is heated to the specified test temperature at a controlled rate to ensure uniform heating of the specimen. The specimen is then held at the test temperature for a predetermined soaking time to achieve thermal equilibrium.
- **Loading:** A tensile load is applied to the specimen at a constant strain rate. For determining the yield strength, a slower strain rate (e.g., 0.005 min^{-1}) is often used, which may be increased for the remainder of the test.
- **Data Acquisition:** Throughout the test, the applied load and the corresponding elongation of the gauge section are continuously recorded by a data acquisition system.
- **Fracture:** The test is continued until the specimen fractures.
- **Cooling:** After fracture, the broken halves of the specimen are allowed to cool to room temperature within the furnace.

4. Data Analysis:

- **Stress-Strain Curve:** The recorded load-elongation data is used to generate a stress-strain curve.
- **Property Calculation:** From the stress-strain curve, the following mechanical properties are determined:
 - **Ultimate Tensile Strength (UTS):** The maximum stress the material can withstand.
 - **Yield Strength (YS):** The stress at which the material begins to exhibit plastic deformation (often determined using the 0.2% offset method).
 - **Elongation:** The percentage of plastic strain at fracture, indicating the material's ductility.
 - **Reduction of Area:** The percentage decrease in the cross-sectional area of the specimen at the point of fracture.

Visualizing the Experimental Workflow

The following diagram illustrates the logical workflow of a high-temperature tensile test for **niobium aluminide** alloys.



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